

In-Depth Technical Guide: Structural and Synthetic Profiling of Methyl [(triethylsilyl)oxy]acetate

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Compound of Interest

Compound Name: Methyl [(triethylsilyl)oxy]acetate

CAS No.: 150811-54-4

Cat. No.: B12545068

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Executive Summary

Methyl [(triethylsilyl)oxy]acetate is a highly versatile organosilicon building block widely utilized in advanced organic synthesis and drug development. By masking the primary hydroxyl group of methyl glycolate with a triethylsilyl (TES) ether, chemists can precisely tune the steric bulk and electronic properties of the molecule. This strategic protection enables selective downstream functionalizations—such as alpha-alkylation, aldol reactions, and cross-metathesis—without compromising the integrity of the core molecule [1].

This whitepaper provides an authoritative, deep-dive analysis into the structural parameters, mechanistic reactivity, and validated synthetic protocols for this critical intermediate.

Structural Information & Physicochemical Data

Understanding the structural parameters of **methyl [(triethylsilyl)oxy]acetate** is critical for predicting its behavior in multi-step synthetic sequences. The TES group provides an intermediate level of steric shielding; it is bulkier than a trimethylsilyl (TMS) group, preventing

premature cleavage, but less encumbering than a tert-butyldimethylsilyl (TBS) or triisopropylsilyl (TIPS) group, allowing for milder deprotection conditions.

Quantitative Structural Data

The following table summarizes the core physicochemical properties of the compound, essential for calculating reaction stoichiometry and predicting chromatographic behavior.

Property	Value / Description
Chemical Name	Methyl 2-((triethylsilyl)oxy)acetate
Molecular Formula	C ₉ H ₂₀ O ₃ Si
Molecular Weight	204.34 g/mol
SMILES String	<chem>CC(CC)OCC(=O)OC</chem>
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	3
Rotatable Bonds	7
Primary Application	Protected alpha-hydroxy ester, Synthetic intermediate

Spectroscopic Signatures

- ¹H NMR (CDCl₃): The ethyl groups on the silicon atom typically present as a complex multiplet (or overlapping triplet/quartet) between δ 0.5–1.0 ppm. The methylene protons adjacent to the oxygen (-O-CH₂-CO-) appear as a sharp singlet around δ 4.2 ppm, and the methyl ester (-OCH₃) resonates at δ 3.7 ppm.
- FT-IR: Characteristic Si-O-C stretching is observed at 1100–1050 cm⁻¹, alongside a strong carbonyl (C=O) stretch at approximately 1750 cm⁻¹ indicative of the aliphatic ester [1].

Mechanistic Insights: The Triethylsilyl (TES) Paradigm

In complex total synthesis, such as the construction of the macrolide antibiotic (+)-Neosorangicin A, the choice of protecting group is a delicate balancing act [2].

- **Causality of Selection:** The TES group is explicitly selected when orthogonal deprotection is required. It is approximately 10 to 100 times more labile to acidic hydrolysis than a TBS group. This kinetic difference allows chemists to selectively unveil the glycolate hydroxyl group in the presence of other silyl ethers. Furthermore, it is significantly more robust than a TMS group, surviving mild basic workups and silica gel chromatography without degradation.
- **Reactivity Profile:** The protected ester can be smoothly converted into its corresponding lithium enolate using Lithium Diisopropylamide (LDA) at -78 °C. The bulky TES group minimizes unwanted side reactions (such as beta-elimination or self-condensation) while directing incoming electrophiles during diastereoselective aldol additions.

Experimental Protocol: Synthesis of Methyl [(triethylsilyl)oxy]acetate

The following protocol outlines a robust, self-validating synthesis of the title compound via the silylation of methyl glycolate. This method leverages imidazole, which acts dually as an acid scavenger and a nucleophilic catalyst.

Materials Required

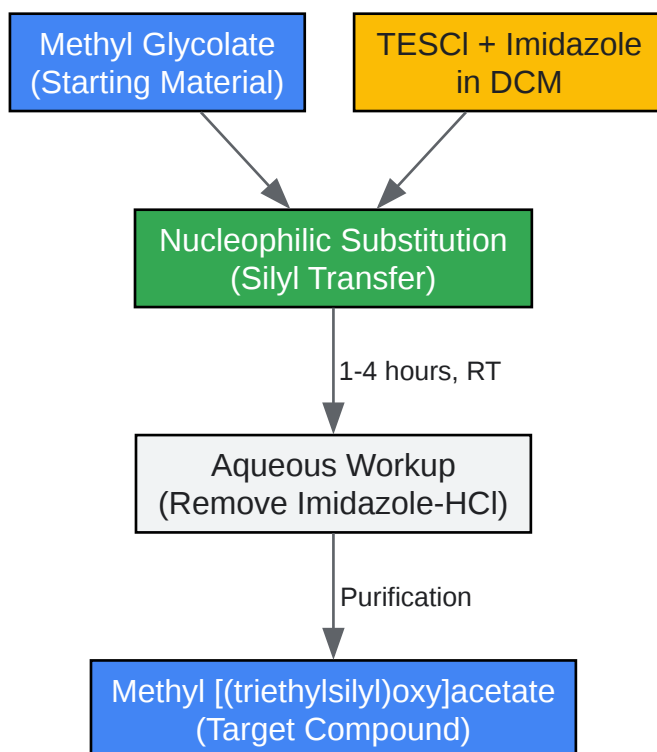
- Methyl glycolate (1.0 equiv)
- Triethylsilyl chloride (TESCl) (1.2 equiv)
- Imidazole (2.2 equiv)
- Anhydrous Dichloromethane (DCM)

Step-by-Step Methodology

- **Preparation:** Flame-dry a round-bottom flask under an argon atmosphere. Add methyl glycolate (e.g., 10.0 mmol) and anhydrous DCM (20 mL).
- **Catalyst Addition:** Add imidazole (22.0 mmol) to the stirring solution.

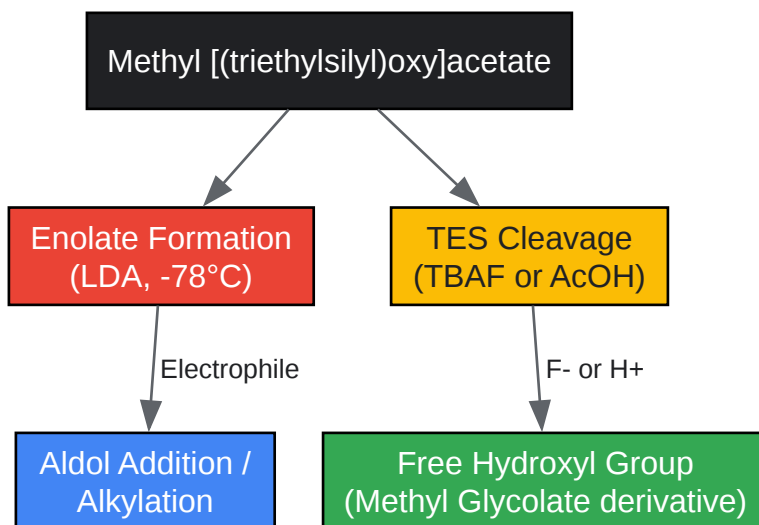
- Causality: Imidazole acts as a nucleophilic catalyst forming a highly reactive N-triethylsilylimidazole intermediate. An excess is required to completely precipitate the generated HCl as imidazole hydrochloride, driving the reaction forward and preventing the acidic cleavage of the newly formed silyl ether.
- Silylation: Cool the mixture to 0 °C using an ice bath. Dropwise, add TESCI (12.0 mmol) via syringe over 10 minutes to control the exothermic silyl transfer.
- Reaction Monitoring: Remove the ice bath and allow the reaction to warm to room temperature (RT). Stir for 2–4 hours.
 - Self-Validation System: Monitor the reaction via Thin Layer Chromatography (TLC) using a Hexanes/Ethyl Acetate (8:2) eluent. The starting material (methyl glycolate) is highly polar and stains readily with KMnO₄ near the baseline. The successful formation of the product is validated by the appearance of a new spot with a significantly higher R_f value (less polar due to the masking of the hydroxyl group).
- Aqueous Workup: Quench the reaction by adding 20 mL of distilled water. Transfer to a separatory funnel. Extract the aqueous layer with DCM (2 x 15 mL). Wash the combined organic layers with brine (20 mL).
 - Self-Validation System: The aqueous wash physically removes the water-soluble imidazole hydrochloride salts, ensuring the organic phase remains neutral.
- Drying and Concentration: Dry the organic phase over anhydrous Na₂SO₄. Filter and concentrate under reduced pressure (rotary evaporation).
- Purification: Purify the crude oil via flash column chromatography (silica gel, gradient elution from 100% Hexanes to 9:1 Hexanes/Ethyl Acetate) to yield the pure **methyl [(triethylsilyl)oxy]acetate** as a colorless oil [2].

Visualizations of Workflows and Reactivity



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Step-by-step synthetic workflow for the preparation of **Methyl [(triethylsilyl)oxy]acetate**.



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Divergent reactivity pathways: Enolate functionalization vs. TES deprotection.

Applications in Drug Development

In medicinal chemistry, the precise spatial arrangement of hydroxyl groups is paramount for target binding. Methyl[(triethylsilyl)oxy]acetate serves as a critical C2-building block. For instance, in the total synthesis of (+)-Neosorangicin A (a potent inhibitor of bacterial RNA polymerase), similar silyl-protected glycolates are utilized to construct the complex tetrahydropyran (THP) and bicyclooctane (BCO) core structures [2]. The ability to selectively remove the TES group using mild fluoride sources (like TBAF) or weak acids (like acetic acid) allows chemists to unveil the hydroxyl group late in the synthesis without disturbing other sensitive functionalities (such as esters, alkenes, or more robust silyl ethers like TBS).

Conclusion

Methyl[(triethylsilyl)oxy]acetate exemplifies the elegance of protecting group chemistry. By thoroughly understanding its structural properties, thermodynamic stability, and specific cleavage conditions, application scientists can seamlessly integrate this building block into highly complex synthetic routes, accelerating the discovery and development of novel therapeutics.

References

- PubChem Title: Compound Summary for C₉H₂₀O₃Si (Structural and Physicochemical Data)
Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]
- Martin-Luther-Universität Halle-Wittenberg Title: Synthesis of the (E,Z,Z)-Triene System and Complete Carbon Skeleton of (+)-Neosorangicin A Source: OpenData Repository, MLU Halle URL:[[Link](#)]
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